

trifloxystrobin dissipation kinetics tomatoes soil

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Compound Focus: Trifloxystrobin

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Dissipation Kinetics and Comparative Data

The table below summarizes the dissipation half-lives of **trifloxystrobin** and a commonly co-formulated fungicide, tebuconazole, in tomatoes and soil from multiple studies. The dissipation typically follows **first-order kinetics** [1] [2].

Matrix	Location/Study	Application Rate	Trifloxystrobin Half-life (Days)	Tebuconazole Half-life (Days)	Other Fungicides (Half-life, Days)
Tomato	Beijing, China [3]	Not Specified	2.9	-	-
Tomato	Shandong, China [3]	Not Specified	5.4	-	-
Tomato	Punjab, India [2]	350 g ha ⁻¹ (Nativo 75WG)	1.39	0.93	-
Tomato	Punjab, India [2]	700 g ha ⁻¹ (Nativo 75WG)	1.94	0.78	-

Matrix	Location/Study	Application Rate	Trifloxystrobin Half-life (Days)	Tebuconazole Half-life (Days)	Other Fungicides (Half-life, Days)
Soil	Beijing, China [3]	Not Specified	1.9	-	-
Soil	Shandong, China [3]	Not Specified	3.0	-	-
Apple	Multi-location, India [4]	100-200 g a.i. ha ⁻¹	2.5 - 6.6	4.1 - 11.8	-
Cucumber	Multi-location, China [5]	105 g a.i./hm ²	2.1 - 3.5	-	Bupirimate: 2.9 - 6.4 [5]
Cowpea	Greenhouse, China [6]	375 mL/ha (Formulation)	10.83 - 22.36	-	Fluopyram: 2.60 - 10.66 [6]
Edible Rose	Multi-location, China [1]	184 g a.i./hm ²	1.2 - 2.7	1.9 - 2.9	-

Detailed Experimental Protocols

The data in the table above were generated using robust and standardized analytical procedures. Here is a detailed look at the key methodologies.

Field Trial Design

- **Application:** Fungicides are typically applied at the recommended dose at the fruit initiation stage, with 2-3 subsequent applications at 7-day intervals [2] [4].
- **Sampling:** For dissipation studies, samples (tomato fruits, soil, etc.) are collected at predetermined intervals after the final application (e.g., 0 days [2 hours after spray], 1, 3, 5, 7, 10, 15 days) [2]. Samples are immediately transported to the lab, homogenized, and stored frozen until analysis.

Sample Extraction and Cleanup (QuEChERS Method)

The **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is widely used [3] [1] [6].

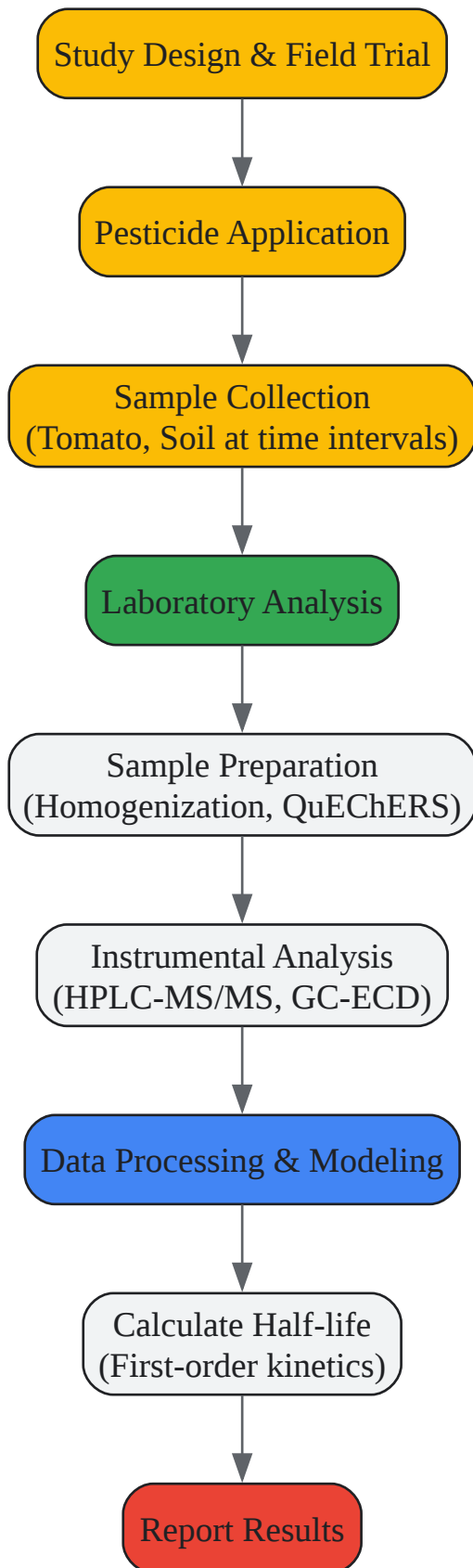
- **Extraction:** A representative homogenized sample (e.g., 10 g or 50 g) is weighed into a centrifuge tube and extracted with a solvent like acetonitrile, often acidified with 1% formic acid [6] [7]. Salt mixtures (e.g., MgSO₄, NaCl) are added to induce liquid-liquid partitioning [2] [7].
- **Cleanup:** The extract is purified using dispersive Solid-Phase Extraction (d-SPE) with sorbents such as **Primary Secondary Amine (PSA)** to remove fatty acids and **Graphitized Carbon Black (GCB)** to remove pigments [5] [6]. The final extract is filtered before instrumental analysis.

Instrumental Analysis and Quantification

- **Analysis:** The target analytes (**trifloxystrobin**, its metabolite **trifloxystrobin acid**, and other fungicides) are separated and quantified using **High-Performance Liquid Chromatography tandem Mass Spectrometry (HPLC-MS/MS)** or **Gas Chromatography (GC)** with detectors like Electron Capture Detector (ECD) [3] [2].
- **Quantification:** Residues are quantified by comparing the peak area/height of the sample with a matrix-matched calibration curve. The **limits of quantification (LOQ)** for these methods are generally as low as 0.01 mg/kg [1] [5].
- **Metabolite Tracking:** For **trifloxystrobin**, regulatory assessments often require measuring the sum of the parent compound and its primary acid metabolite, **CGA321113**, which can be the major residue compound in soil [3] [1] [5].

Research Workflow for Dissipation Kinetics

The following diagram outlines the key stages of a typical study on pesticide dissipation kinetics.



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Key Insights for Researchers

- **Metabolite Monitoring is Crucial:** The dissipation data for **trifloxystrobin** often represent the sum of the parent compound and its acid metabolite, **CGA321113** [3] [2]. This metabolite can become the dominant residue in certain matrices like soil, making its analysis essential for a complete environmental and dietary risk assessment [3].
- **Influence of Environmental and Agronomic Factors:** Dissipation rates can vary significantly based on location due to differences in climate, soil properties, and agricultural practices [3] [4]. This underscores the importance of multi-location studies to obtain a representative understanding of a pesticide's behavior in the environment.

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